Structural Verification of Pyranopyrazoles: A Definitive C NMR Guide

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Compound of Interest

Compound Name:	*3,4-dimethyl-1-phenylpyrano[2,3-c]pyrazol-6(1H)-one*
CAS No.:	*74169-52-1*
Cat. No.:	*B1585624*

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Executive Summary

The 1,4-dihydropyrano[2,3-c]pyrazole scaffold represents a "privileged structure" in modern medicinal chemistry, exhibiting potent anticancer, antimicrobial, and anti-inflammatory properties. However, the multicomponent synthesis of these fused heterocycles often yields complex mixtures including regioisomers and tautomers.

This guide provides a rigorous, self-validating framework for the structural elucidation of these compounds using

C NMR. Moving beyond simple peak picking, we establish a causal link between synthetic inputs and spectral outputs, supported by advanced 2D correlation techniques (HSQC, HMBC).

Part 1: Structural Architecture & Synthetic Context

To interpret the NMR spectrum accurately, one must understand the atomic origins of the scaffold. The standard synthesis involves a four-component condensation: Ethyl acetoacetate, Hydrazine, Aldehyde, and Malononitrile.

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The resulting core structure contains distinct carbon environments that serve as diagnostic spectral markers.[1]

Visualization 1: Synthetic Origin of Carbon Signals

This diagram traces the atomic lineage of the pyranopyrazole skeleton, mapping reagents to the final heterocycle.

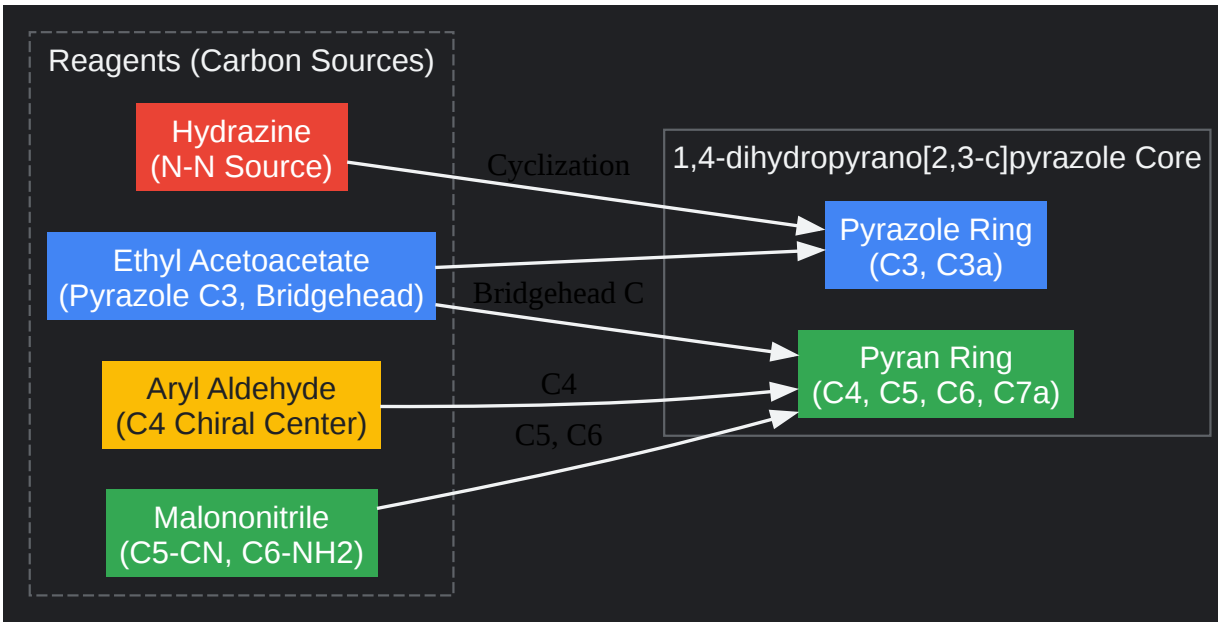

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Figure 1:Retrosynthetic mapping of the pyranopyrazole scaffold. Note that the C4 position is derived solely from the aldehyde, while the pyran ring closure is driven by the malononitrile fragment.

Part 2: The C NMR Landscape[2]

The

C spectrum of a typical 6-amino-5-cyano-4-aryl-1,4-dihydropyrano[2,3-c]pyrazole in DMSO-d6 is characterized by three distinct zones.

Table 1: Diagnostic Chemical Shifts (DMSO-d6)

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Carbon Position	Hybridization	Chemical Shift (, ppm)	Multiplicity (DEPT-135)	Structural Diagnostic Note
C-3 (Methyl)		10.0 – 14.0	Positive (+)	Methyl group attached to pyrazole. Sharp, high-field signal.
C-4 (Chiral)		35.0 – 40.0	Positive (+)	Critical Marker. The only aliphatic CH in the core. Shift varies with aryl substituents.
C-4a (Bridgehead)		96.0 – 100.0	Quaternary (0)	Shielded quaternary carbon at the ring fusion.
C-5 (Cyano-bearing)		55.0 – 60.0	Quaternary (0)	Note: Often misassigned. This is the alkene carbon bearing the nitrile.
C-CN (Nitrile)		118.0 – 121.0	Quaternary (0)	Characteristic weak intensity due to long relaxation time ( ).
Aryl Region		126.0 – 132.0	Mixed	Signals from the aldehyde-derived phenyl ring.

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C-3 (Pyrazole)	142.0 – 146.0	Quaternary (0)	Imine-like carbon in the pyrazole ring.
C-7a (Bridgehead)	152.0 – 156.0	Quaternary (0)	Oxygen-bound bridgehead carbon.
C-6 (Amino-bound)	158.0 – 162.0	Quaternary (0)	Deshielded by both Oxygen and Nitrogen ( ).

> *Expert Insight: The signal for C-5 (the alkene carbon bearing the CN group) is frequently confused with aliphatic carbons due to its unusually upfield shift (~58 ppm). This shielding is caused by the "push-pull" alkene character, where electron density is donated by the amino group and withdrawn by the nitrile.*

Part 3: Advanced Assignment Strategies (2D NMR)

Relying solely on 1D

C NMR is insufficient for publication-grade structural proof, particularly when distinguishing between regioisomers (e.g., N1- vs. N2-substitution on the pyrazole ring).

Visualization 2: The Assignment Decision Tree

This workflow ensures no carbon is misassigned by cross-referencing proton connectivity.

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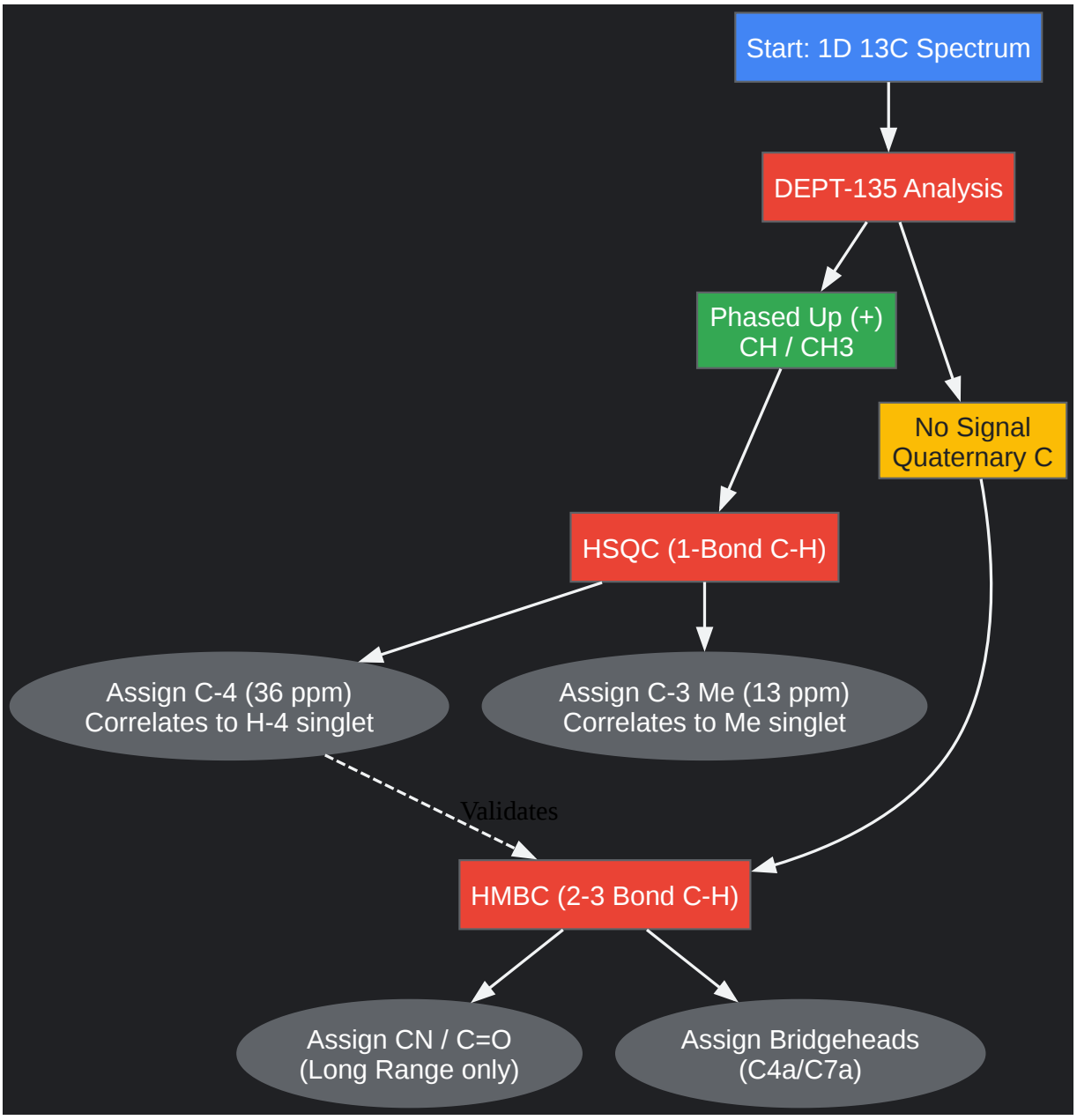

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Figure 2:Logical workflow for assigning pyranopyrazole carbons. The HSQC step segregates protonated carbons, while HMBC is mandatory for linking the quaternary carbons (CN, C-O,

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C=N) to the scaffold.

The HMBC "Fingerprint"

To confirm the fused ring system (and rule out open-chain intermediates), look for these specific HMBC correlations:

- H-4 (Methine proton)

  C-5, C-4a, and C-7a: The proton at the chiral center "sees" the entire pyran ring fusion.

- protons

  C-5 and C-CN: This confirms the amino group is adjacent to the nitrile, validating the specific regio-orientation of the malononitrile addition.

Part 4: Experimental Protocol

This protocol is designed for high-sensitivity detection of quaternary carbons, which are often lost in standard rapid-acquisition experiments.

Sample Preparation

- Solvent:DMSO-d6 is the mandatory standard. Pyranopyrazoles have poor solubility in

  , and the polarity of DMSO stabilizes the amino tautomers, sharpening the peaks.

- Concentration: 20–30 mg of compound in 0.6 mL solvent. Filter through cotton to remove micro-particulates that cause field inhomogeneity.

Acquisition Parameters (Bruker/Varian 400 MHz+)

- Pulse Sequence:zgpg30 (Power-gated decoupling).

- Relaxation Delay (D1): Set to 2.0 – 3.0 seconds.

  - Reasoning: The Nitrile (CN) and Quaternary Bridgehead carbons have very long longitudinal relaxation times (

). A short D1 (e.g., 1.0s) will saturate these nuclei, causing the signals to vanish.

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- Scans (NS): Minimum 1024 scans.
  - Reasoning:

    C is only 1.1% naturally abundant. High signal-to-noise is required to distinguish the weak Nitrile peak (~119 ppm) from baseline noise.
- Spectral Width: 0 – 220 ppm.

Part 5: Troubleshooting & Tautomerism

Issue: "I see double peaks for every carbon signal." Diagnosis: You likely have restricted rotation or tautomeric equilibrium. Solution:

- Variable Temperature (VT) NMR: Heat the sample to 353 K (80°C) in DMSO-d6. If the peaks coalesce into sharp singlets, it is a dynamic process (rotamers). If they remain distinct, you have a mixture of regioisomers.

Issue: "The Nitrile peak at 119 ppm is missing." Diagnosis: Saturation of the quaternary carbon. Solution: Increase D1 to 5 seconds and double the number of scans. Alternatively, use a Chromium(III) acetylacetonate [Cr(acac)3] relaxation agent (0.02 M) to shorten

.

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